

Personal protective equipment for handling Panobinostat

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Compound of Interest

Compound Name: Panobinostat

Cat. No.: B1684620

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Essential Safety and Handling of Panobinostat

For researchers, scientists, and drug development professionals, ensuring safe handling of potent compounds like **Panobinostat** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Hazard Identification and Personal Protective Equipment

Panobinostat is classified as a hazardous substance with multiple health risks.^{[1][2][3][4]} Adherence to strict safety protocols is mandatory to prevent exposure.

Hazard Classification	GHS Category	Description
Acute Toxicity (Oral)	Category 3	Toxic if swallowed[1][2][3][4]
Acute Toxicity (Inhalation)	Category 3	Toxic if inhaled[1][2][3][4]
Skin Corrosion/Irritation	Category 2	Causes skin irritation[1][2][3]
Serious Eye Damage/Irritation	Category 1	Causes serious eye damage[1][2][3]
Reproductive Toxicity	Category 1B	May damage fertility or the unborn child[1][2][3]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	May cause damage to organs through prolonged or repeated exposure[1][2][3]

Recommended Personal Protective Equipment (PPE):

To mitigate the risks associated with **Panobinostat**, the following personal protective equipment is required:

- Eye Protection: Wear safety goggles with side-shields.[1]
- Hand Protection: Chemical-resistant protective gloves are mandatory.[1] If there is a potential for leaking or splashing, double gloving is required.[5]
- Skin and Body Protection: Wear impervious clothing, such as a lab coat.[1] For tasks with a potential for splashing, a cuffed gown that is resistant to permeability by hazardous drugs is necessary.[5]
- Respiratory Protection: Use a suitable respirator. A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.[3]

Operational Handling and Storage

Proper operational procedures are critical to minimize exposure and ensure the integrity of the compound.

Engineering Controls:

- Work in a well-ventilated area.^{[1][2][3][6]} The use of a chemical fume hood is recommended.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^{[1][3]}

Safe Handling Practices:

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.^[3]
- Avoid contact with skin and eyes.^[1]
- Avoid the formation of dust and aerosols.^[1]
- Do not eat, drink, or smoke in areas where **Panobinostat** is handled.^{[3][6]}
- Wash hands thoroughly after handling.^{[3][6]}
- Caregivers handling **Panobinostat** capsules should wear latex gloves and wash their hands after handling.^[7]

Storage:

- Store in a well-ventilated place and keep the container tightly closed.^{[3][6]}
- Store locked up.^{[3][6]}
- For maintaining product quality, it is recommended to keep **Panobinostat** refrigerated.^[3]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate action is crucial.

Accidental Release:

- Ensure adequate ventilation and evacuate unnecessary personnel to a safe area.[\[1\]](#)
- Wear appropriate personal protective equipment, including a respirator.[\[1\]](#)
- Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)[\[6\]](#)
- Contain the spill and collect the material. Place it in a suitable, closed container for disposal.
[\[6\]](#)
- Avoid allowing the chemical to enter drains or water courses.[\[1\]](#)[\[6\]](#)

First Aid:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.[\[1\]](#)[\[3\]](#)
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor/physician.[\[3\]](#)[\[6\]](#)
- Ingestion: If swallowed, immediately call a poison center or doctor/physician. Rinse mouth. Do NOT induce vomiting.[\[3\]](#)[\[6\]](#)

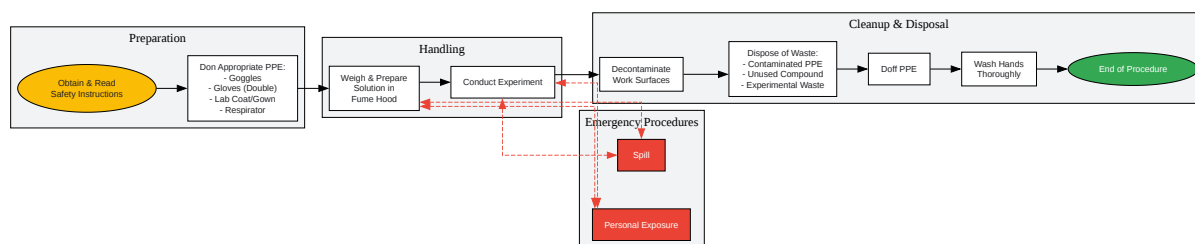
Disposal Plan

Proper disposal of **Panobinostat** and contaminated materials is essential to prevent environmental contamination and potential exposure.

- Dispose of contents and containers to an approved waste disposal plant.[\[3\]](#)
- Do not flush unused medicine down the toilet or drain unless specifically instructed to do so.
[\[7\]](#)

- If a take-back program is not available, mix the medicine with an unappealing substance such as dirt or cat litter, place the mixture in a sealed plastic bag, and throw it away in the trash.[8]
- Contaminated gloves and other disposable PPE should be placed in a designated hazardous waste container.[5]

Panobinostat Handling Workflow



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Caption: Workflow for the safe handling of **Panobinostat**.

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